

Application Note: N-Allyl-N-isopropylamine Hydrobromide in Pharmaceutical Building Blocks

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Compound of Interest

Compound Name: *N-allyl-N-isopropylamine hydrobromide*
CAS No.: 99726-37-1
Cat. No.: B3176509

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Target Audience: Researchers, scientists, and drug development professionals.

Executive Summary & Chemical Profiling

N-allyl-N-isopropylamine is a highly versatile secondary amine featuring a terminal olefin, making it a privileged bifunctional building block in modern organic synthesis. While the free base (CAS: 35000-22-7) can be synthesized via a highly atom-economical "borrowing hydrogen" N-alkylation of isopropylamine with allyl alcohol[1], it suffers from high volatility (Boiling Point: 96–97 °C)[2] and susceptibility to atmospheric oxidation.

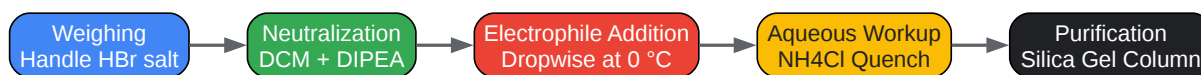
For pharmaceutical manufacturing and bench-scale drug discovery, the hydrobromide salt, **N-allyl-N-isopropylamine hydrobromide** (CAS: 99726-37-1), is the preferred reagent[3]. The HBr salt is a bench-stable, non-volatile solid that allows for precise stoichiometric control without the need for a glovebox or specialized handling, ensuring high reproducibility in library generation.

This application note details the utilization of this building block in the synthesis of complex nitrogen-containing heterocycles, specifically focusing on its conversion into N-alkyl-N-allyl amides and subsequent Ring-Closing Metathesis (RCM) to yield pyrrolidinone pharmacophores.

Application 1: Synthesis of N-Alkyl-N-Allyl Amides via Acylation

The secondary amine moiety of N-allyl-N-isopropylamine is sterically hindered by the isopropyl group but remains highly nucleophilic once liberated from its hydrobromide salt. In situ free-basing with N,N-Diisopropylethylamine (DIPEA) is employed to prevent premature degradation.

Causality & Logic: DIPEA is specifically chosen over triethylamine (Et₃N) because its own steric bulk prevents it from competing with the liberated secondary amine for the electrophile (e.g., acryloyl chloride). Quenching the reaction with saturated aqueous NH₄Cl is critical; it neutralizes excess base and hydrolyzes unreacted acyl chloride without risking the base-catalyzed hydrolysis of the newly formed amide bond.



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Step-by-step experimental workflow for the in situ free-basing and amidation protocol.

Protocol 1: In Situ Free-Basing and Amidation

Objective: Synthesize N-allyl-N-isopropylacrylamide (Diene Intermediate).

- Preparation: To an oven-dried 100 mL round-bottom flask equipped with a magnetic stir bar, add **N-allyl-N-isopropylamine hydrobromide** (1.00 g, 5.55 mmol).
- Solubilization & Neutralization: Suspend the salt in anhydrous Dichloromethane (DCM, 20 mL). Add DIPEA (2.42 mL, 13.8 mmol, 2.5 eq.). Stir at room temperature for 15 minutes until a homogeneous solution is achieved, indicating complete free-basing.

- **Electrophile Addition:** Cool the reaction mixture to 0 °C using an ice-water bath. Dissolve acryloyl chloride (0.50 mL, 6.10 mmol, 1.1 eq.) in 5 mL of anhydrous DCM and add dropwise over 10 minutes to manage the exothermic amide bond formation.
- **Reaction Monitoring:** Remove the ice bath and allow the reaction to warm to room temperature. Stir for 2 hours. Monitor via TLC (Hexanes:EtOAc 3:1); the diene product will stain readily with KMnO₄.
- **Quench & Workup:** Quench the reaction by adding 20 mL of saturated aqueous NH₄Cl. Extract the aqueous layer with DCM (2 × 15 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- **Purification:** Purify via flash column chromatography (silica gel, gradient 5-20% EtOAc in Hexanes) to yield the diene intermediate.

Table 1: Optimization of Amidation Conditions

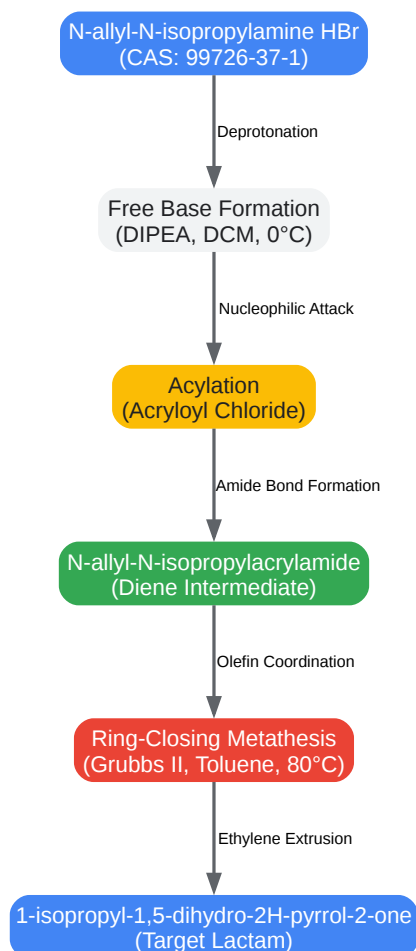
Base (Eq.)	Solvent	Temp (°C)	Time (h)	Yield (%)	Mechanistic Observation
Et3N (2.5)	DCM	0 to RT	4	68	Competitive acylation of Et3N observed.
DIPEA (2.5)	DCM	0 to RT	2	92	Clean conversion; steric hindrance of DIPEA prevents side reactions.
K2CO3 (3.0)	DMF	RT	12	45	Poor initial solubility of the HBr salt; sluggish reaction kinetics.

Application 2: Ring-Closing Metathesis (RCM) for Lactam Generation

The resulting N-allyl-N-isopropylacrylamide is an ideal diene precursor for ruthenium-catalyzed Ring-Closing Metathesis (RCM)[4]. This transformation yields 1-isopropyl-1,5-dihydro-2H-pyrrol-2-one, a highly functionalized unsaturated γ -lactam. This core is a privileged scaffold in medicinal chemistry, frequently utilized in the design of racetam-type nootropics and E3 ligase ligands for Targeted Protein Degradation (PROTACs).

Causality & Logic: Grubbs 2nd Generation (Grubbs II) catalyst is strictly required for this transformation over the 1st Generation variant. The amide carbonyl oxygen can coordinate to the ruthenium center, which often stalls less active catalysts. The N-heterocyclic carbene (NHC) ligand on Grubbs II provides the necessary electron density and stability to overcome

this chelation and drive the ethylene extrusion[4]. Furthermore, the reaction must be run at high dilution (~ 0.1 M) to favor intramolecular cyclization over intermolecular cross-metathesis (oligomerization).



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Mechanistic pathway from N-allyl-N-isopropylamine HBr to a pyrrolidinone pharmacophore via RCM.

Protocol 2: Ruthenium-Catalyzed RCM

Objective: Synthesize 1-isopropyl-1,5-dihydro-2H-pyrrol-2-one.

- Setup: In a flame-dried Schlenk flask under an argon atmosphere, dissolve N-allyl-N-isopropylacrylamide (500 mg, 3.26 mmol) in anhydrous, degassed Toluene (32 mL, ~ 0.1 M concentration).

- **Catalyst Addition:** Add Grubbs 2nd Generation Catalyst (138 mg, 0.16 mmol, 5 mol%). The solution will turn a characteristic deep red/brown.
- **Cyclization:** Attach a reflux condenser and heat the mixture to 80 °C for 4 hours. The elevated temperature facilitates the dissociation of the phosphine ligand from the pre-catalyst, initiating the catalytic cycle.
- **Quench:** Cool the reaction to room temperature. Add ethyl vinyl ether (1.5 mL, ~50 eq. relative to catalyst) and stir for 30 minutes. **Self-Validating Step:** Ethyl vinyl ether reacts with the active ruthenium carbene to form a stable, catalytically inactive Fischer carbene, decisively preventing double-bond isomerization during subsequent workup.
- **Purification:** Concentrate the mixture in vacuo. Purify the dark residue directly via flash chromatography (silica gel, 20-50% EtOAc in Hexanes) to isolate the pure lactam.

Table 2: RCM Catalyst and Condition Screening

Catalyst (mol%)	Solvent	Concentration (M)	Temp (°C)	Conversion (%)
Grubbs I (5%)	DCM	0.1	40	< 20%
Grubbs II (1%)	DCM	0.1	40	65%
Grubbs II (5%)	Toluene	0.1	80	> 98%
Grubbs II (5%)	Toluene	0.5	80	70% (Oligomers formed)

References

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Sources

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- 2. Isopropylamine, n-allyl-, [webbook.nist.gov]
- 3. DIISOPROPYLAMINE (110-97-4, 108-18-9) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: N-Allyl-N-isopropylamine Hydrobromide in Pharmaceutical Building Blocks]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3176509/docs#application-note-n-allyl-n-isopropylamine-hydrobromide-in-pharmaceutical-building-blocks>]

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